

# Technical Guide: Physicochemical Profile of 3-Bromo-2,4,5-trifluorobenzoic Acid

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## Compound of Interest

**Compound Name:** 3-Bromo-2,4,5-trifluorobenzoic acid

**Cat. No.:** B021312

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## Introduction

**3-Bromo-2,4,5-trifluorobenzoic acid** (CAS No. 104222-42-6) is a halogenated aromatic carboxylic acid.<sup>[1][2]</sup> Its utility in medicinal chemistry and materials science is attributed to its unique electronic properties and multiple functional groups available for synthetic transformations. This document provides a comprehensive overview of its known physical properties, outlines general experimental protocols for their determination, and illustrates a common synthetic application.

## Core Physical Properties

The physical characteristics of **3-Bromo-2,4,5-trifluorobenzoic acid** are fundamental to its application in research and development, influencing factors such as reaction kinetics, solubility, and formulation. A summary of its key physical data is presented below.

Table 1: Summary of Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>2</sub> BrF <sub>3</sub> O <sub>2</sub>
Molecular Weight	254.99 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Solid <a href="#">[1]</a>
Density	2.0±0.1 g/cm <sup>3</sup> <a href="#">[3]</a>
Boiling Point	285.9±40.0 °C at 760 mmHg <a href="#">[3]</a>
Flash Point	126.7±27.3 °C <a href="#">[3]</a>
CAS Number	104222-42-6 <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

Detailed experimental procedures for the characterization of **3-Bromo-2,4,5-trifluorobenzoic acid** are not widely published. However, standard methodologies for determining key physicochemical parameters for solid aromatic acids are well-established.

### Determination of Melting Point

The melting point of a solid compound is a critical indicator of purity. A common and reliable method for its determination is capillary melting point analysis.

Methodology:

- A small, finely ground sample of **3-Bromo-2,4,5-trifluorobenzoic acid** is packed into a capillary tube.
- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

### Solubility Assessment

The solubility of a compound in various solvents is crucial for its use in synthesis, purification, and formulation. A general method for determining solubility is as follows.

Methodology:

- A known volume of a selected solvent (e.g., water, methanol, ethanol, acetone) is equilibrated at a specific temperature.
- Small, accurately weighed portions of **3-Bromo-2,4,5-trifluorobenzoic acid** are added to the solvent with continuous stirring.
- The additions are continued until a saturated solution is achieved, indicated by the persistence of undissolved solid.
- The total mass of the dissolved solid is used to calculate the solubility, typically expressed in g/100 mL or mol/L. For analogous compounds like 3-bromobenzoic acid, solubility in methanol has been reported as 50 mg/mL.

## pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) is a measure of the acidity of a compound and is vital for understanding its behavior in physiological and chemical systems. Potentiometric titration is a standard method for its determination.

Methodology:

- A precisely weighed sample of **3-Bromo-2,4,5-trifluorobenzoic acid** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent like methanol or ethanol to ensure solubility.
- The solution is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH) at a constant temperature.
- The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.

# Synthetic Application Workflow

**3-Bromo-2,4,5-trifluorobenzoic acid** is a valuable building block in organic synthesis, particularly in the construction of more complex molecules for pharmaceutical and materials science applications. One common application for such a molecule is in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling.

The following diagram illustrates a generalized workflow for a Suzuki-Miyaura coupling reaction utilizing a substituted bromobenzoic acid as a substrate.



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

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## References

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